

# Physical and chemical properties of Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate

Cat. No.: B1299104

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## An In-depth Technical Guide to Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Core Properties and Specifications

**Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is a heterocyclic organic compound. It is characterized by a piperidine ring N-substituted with a chloroacetyl group and an ethyl carboxylate at the 4-position.

## Physicochemical Data

A summary of the key physical and chemical properties of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is presented in the table below.

Property	Value	Source
Molecular Formula	C10H16ClNO3	[1][2][3][4]
Molecular Weight	233.69 g/mol	[1][3][4]
CAS Number	318280-71-6	[1][3][4]
Physical State	Liquid (at 20°C)	
Purity	Typically ≥97%	[4]
Storage Temperature	Room temperature	[4]

## Spectroscopic and Analytical Data

While specific melting and boiling points are not readily available in the provided search results, analytical characterization is crucial for identity and purity confirmation. Standard analytical techniques for this compound would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be used to confirm the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern. The predicted monoisotopic mass is 233.08188 Da.[2]
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as the carbonyls of the ester and amide, and the C-Cl bond.

## Synthesis Protocol

The primary method for the synthesis of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is the N-acetylation of a secondary amine (Ethyl 4-piperidinecarboxylate) with 2-chloroacetyl chloride.[1]

## Experimental Procedure

Materials:

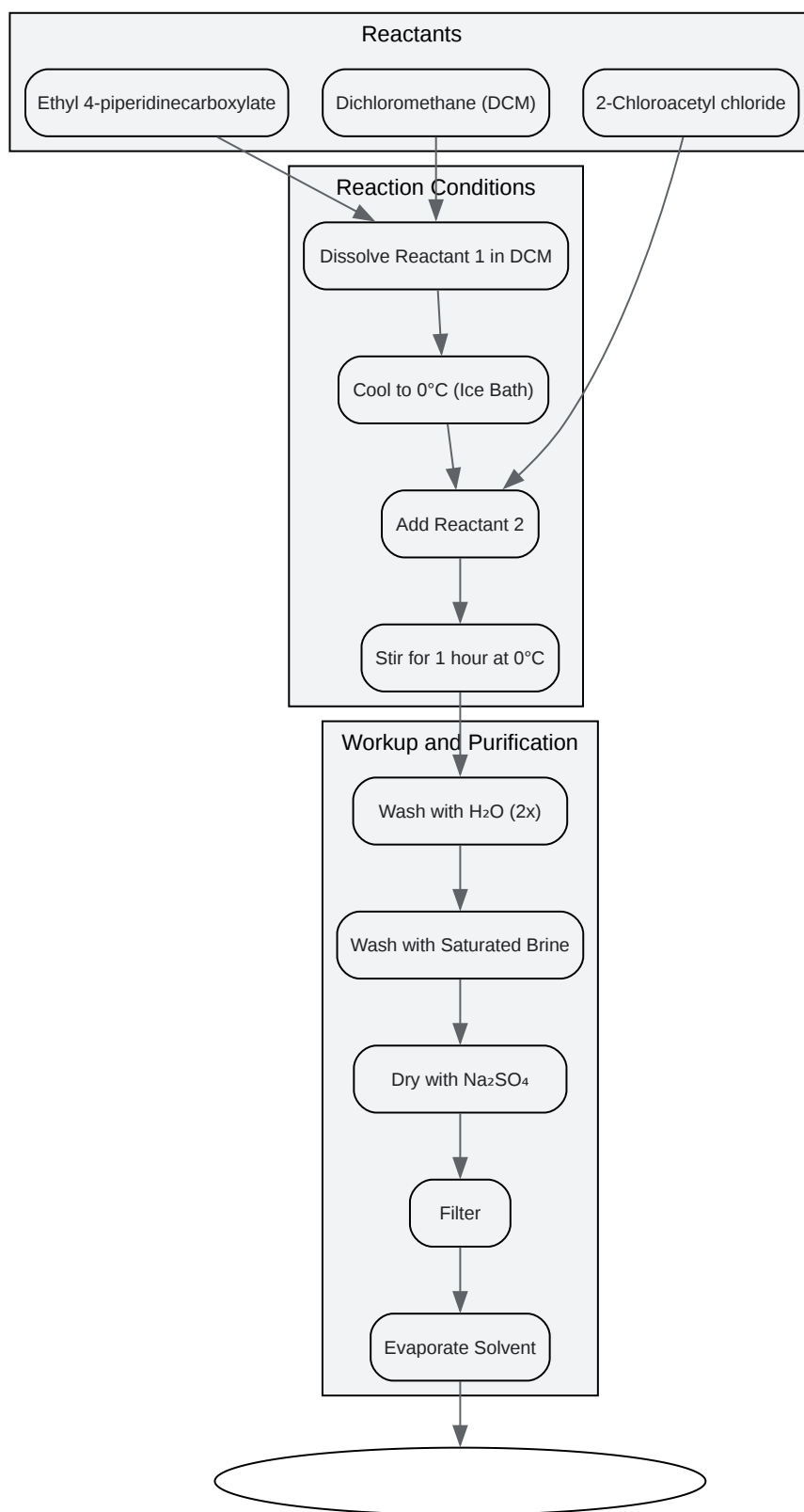
- Ethyl 4-piperidinecarboxylate

- 2-Chloroacetyl chloride
- Dichloromethane (DCM)
- Water (H<sub>2</sub>O)
- Saturated brine solution
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Protocol:

- Dissolve Ethyl 4-piperidinecarboxylate (1.0 equivalent) in dichloromethane (100 mL).[\[1\]](#)
- Cool the solution in an ice bath to 0°C.[\[1\]](#)
- Slowly add 2-chloroacetyl chloride (0.5 equivalents) to the cooled solution.[\[1\]](#)
- Stir the reaction mixture in the ice bath for 1 hour.[\[1\]](#)
- Wash the reaction mixture with water (2 x 70 mL).[\[1\]](#)
- Perform a final wash with saturated brine solution (70 mL).[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).[\[1\]](#)
- Filter the mixture to remove the drying agent.[\[1\]](#)
- Evaporate the solvent in vacuo to yield the final product, **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**.[\[1\]](#)

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate**.

## Biological Activity and Signaling Pathways

Currently, there is limited publicly available information regarding the specific biological activities or signaling pathway interactions of **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** itself. It is primarily utilized as an intermediate in the synthesis of more complex, biologically active molecules. Further research would be required to elucidate any intrinsic pharmacological effects of this compound.

## Safety and Handling

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** and its reagents. All procedures should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.<sup>[4]</sup>

## Conclusion

**Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate** is a valuable chemical intermediate with well-defined physical and chemical properties. The synthesis protocol outlined in this guide is a robust and efficient method for its preparation. While its direct biological activity is not extensively documented, its role as a building block in the development of novel therapeutics is significant. Researchers and scientists can utilize the information presented herein for the successful synthesis and application of this compound in their research and development endeavors.

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## References

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- 2. PubChemLite - Ethyl 1-(2-chloroacetyl)piperidine-4-carboxylate (C<sub>10</sub>H<sub>16</sub>ClNO<sub>3</sub>) [pubchemlite.lcsb.uni.lu]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)